

"physical and chemical properties of IBr₃"

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Compound of Interest

Compound Name: Iodine tribromide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Iodine Tribromide** (IBr₃)

Introduction

Iodine tribromide (IBr₃) is an interhalogen compound composed of iodine and bromine.^{[1][2]} It is a dark brown liquid at room temperature with a pungent odor.^[3] This document provides a comprehensive overview of the physical and chemical properties of IBr₃, intended for researchers, scientists, and professionals in drug development. The unique reactivity of IBr₃ makes it a subject of interest in various chemical applications, including as a brominating agent, a Lewis acid, and in the manufacturing of semiconductors.^{[1][3]}

Physical Properties of Iodine Tribromide

Iodine tribromide is a dark brown liquid that is miscible with ethanol and diethyl ether.^{[1][3][4]} It is thermally unstable and begins to decompose at temperatures above 40°C.^[3] Due to this instability, a distinct boiling point is not observed. In the solid state, it exists as a dark crystalline material.^[3]

Property	Value	Source
Molecular Formula	IBr_3	[1][3]
Molar Mass	366.61 g/mol	[1][3]
Appearance	Dark brown liquid	[1][3]
Density	~3.4 g/cm ³ at 25°C; 3.41 g/mL at 20°C	[3][5][6]
Melting Point	Decomposes above 40°C	[3]
Boiling Point	Not applicable (decomposes)	[3]
Solubility	Miscible with ethanol and diethyl ether	[1][3][4]

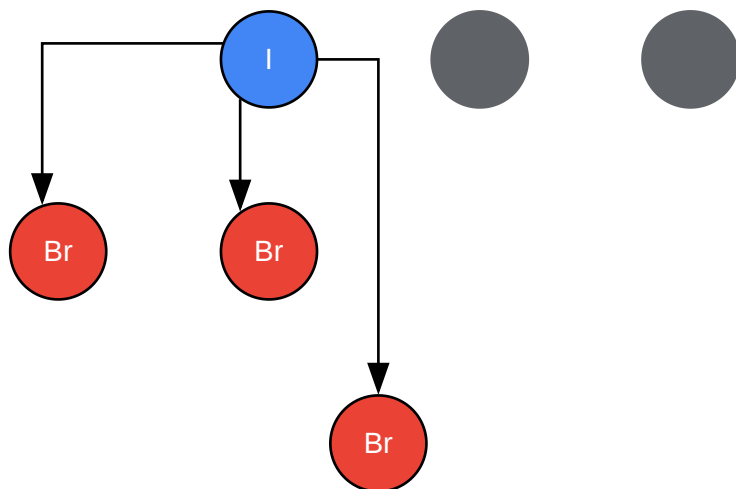
Chemical Properties and Reactivity

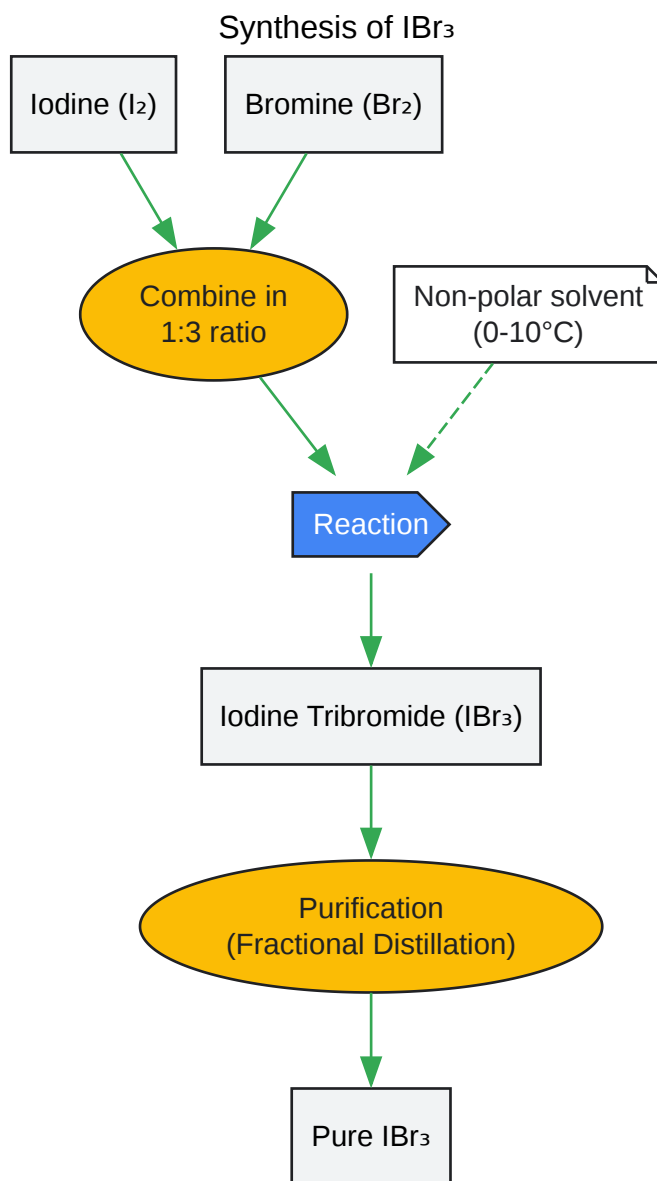
Iodine tribromide's chemical behavior is characterized by its reactivity as a brominating agent, an oxidizing agent, and a Lewis acid.[3] The difference in electronegativity between iodine (2.66) and bromine (2.96) leads to polar covalent bonds, with the central iodine atom being an electrophilic center.[7]

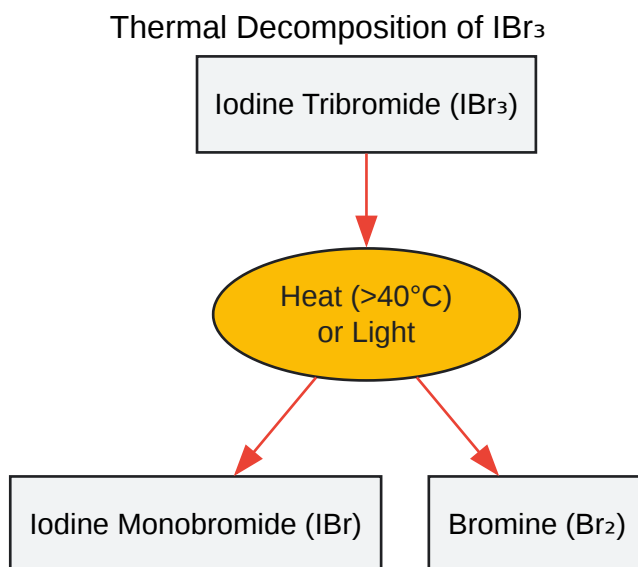
Property	Description	Source
Reactivity	Functions as a brominating agent and a Lewis acid.[3]	[3]
Decomposition	Thermally decomposes into iodine monobromide (IBr) and bromine (Br ₂).[3] This decomposition is accelerated by heat and light.[3]	[3]
Oxidizing Agent	Standard reduction potential of approximately +1.2 V for the IBr ₃ /IBr couple.[3] It can oxidize sulfides to sulfoxides and phosphines to phosphine oxides.[3]	[3]
Oxidation State	The iodine atom in IBr ₃ has an oxidation state of +3.[8]	[8]
Polarity	IBr ₃ is a polar molecule due to its asymmetrical T-shaped geometry and the presence of lone pairs on the central iodine atom, which results in an uneven distribution of charge. [2]	[2]

Molecular Structure and Bonding

In the gaseous state, IBr₃ exists as a monomer with a T-shaped molecular geometry.[7] This structure is a result of the central iodine atom having five electron pairs: three bonding pairs with bromine atoms and two non-bonding lone pairs.[7][9][10] According to VSEPR theory, these electron pairs arrange in a trigonal bipyramidal electron geometry to minimize repulsion, with the two lone pairs occupying the equatorial positions.[7][9] This arrangement leads to bond angles of approximately 90° and 180°.[9][10] The hybridization of the central iodine atom is sp³d.[10][11] In the solid state, **iodine tribromide** can form an ionic dimer, [IBr₂]⁺[IBr₄]⁻. [7]

Molecular Geometry of IBr_3 





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